

An In-Depth Technical Guide to 3-Ethylcyclopentene (CAS: 694-35-9)

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Compound of Interest

Compound Name: 3-Ethylcyclopentene

Cat. No.: B1593912

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This technical guide provides a comprehensive overview of **3-Ethylcyclopentene**, a cyclic alkene of interest in organic synthesis. This document collates its chemical and physical properties, spectroscopic data, a plausible synthetic route with a general experimental protocol, and safety information.

Chemical and Physical Properties

3-Ethylcyclopentene is a flammable, colorless liquid.^{[1][2]} Its key physical and chemical properties are summarized in the table below, compiled from various sources.

Property	Value	Source
CAS Number	694-35-9	[1] [2] [3]
Molecular Formula	C ₇ H ₁₂	[1] [2] [3]
Molecular Weight	96.17 g/mol	[3]
Density	0.7784 - 0.804 g/cm ³	[1] [2]
Boiling Point	97.8 - 97.85 °C at 760 mmHg	[1] [2]
Refractive Index	1.4291 - 1.447	[1] [2]
Melting Point	-108.93 °C (estimate)	[1]
Vapor Pressure	47.1 mmHg at 25°C	[2]
InChI	InChI=1S/C7H12/c1-2-7-5-3-4-6-7/h3,5,7H,2,4,6H2,1H3	[4]
InChIKey	HICUGGYRYZOXJI-UHFFFAOYSA-N	[4]
Canonical SMILES	CCC1CCC=C1	[4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-Ethylcyclopentene**. While detailed peak lists are not readily available in the public domain, the following summarizes the available spectral information.

The mass spectrum of **3-Ethylcyclopentene** is available through the NIST WebBook.[\[5\]](#) The fragmentation pattern for cyclic alkanes and alkenes typically involves the loss of alkyl fragments. For **3-Ethylcyclopentene**, one would expect to see fragmentation corresponding to the loss of the ethyl group (M-29) and other characteristic hydrocarbon fragments.

The gas-phase IR spectrum of **3-Ethylcyclopentene** is available in the NIST/EPA Gas-Phase Infrared Database.[\[6\]](#)[\[7\]](#) Key expected absorptions would include:

- C-H stretching from the alkene and alkane portions of the molecule.

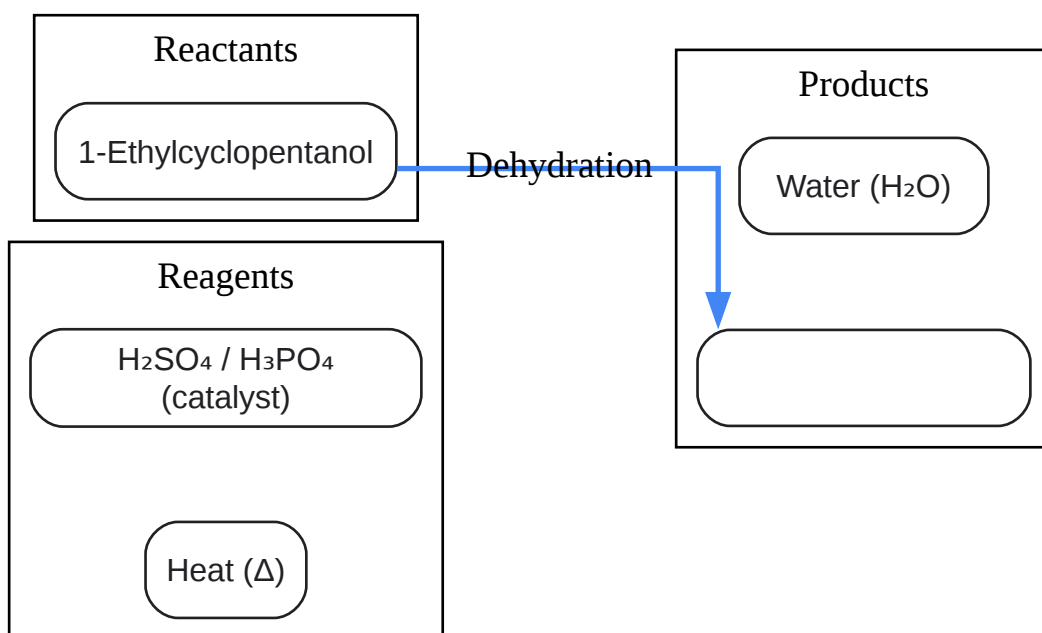
- C=C stretching of the cyclopentene ring.
- Various C-H bending frequencies.

Predicted ^1H and ^{13}C NMR spectral data are available from some chemical data vendors, though experimentally obtained and assigned spectra are not readily found in the searched literature.^[8] For ethylcyclopentane, a related saturated compound, detailed NMR data is available which can provide a basis for predicting the spectrum of **3-Ethylcyclopentene**.^[9]

Synthesis of 3-Ethylcyclopentene

While a specific, detailed experimental protocol for the synthesis of **3-Ethylcyclopentene** is not widely published, a plausible and common method for the synthesis of alkenes is the acid-catalyzed dehydration of an alcohol.^{[10][11]} In this case, the likely precursor would be 1-Ethylcyclopentanol (CAS: 1462-96-0).^[12]

The synthesis of **3-Ethylcyclopentene** can be achieved through the E1 elimination reaction of 1-Ethylcyclopentanol. This reaction is typically catalyzed by a strong acid, such as sulfuric acid or phosphoric acid, and driven by heat.^{[10][11]} The hydroxyl group is protonated by the acid, forming a good leaving group (water). Departure of the water molecule results in a tertiary carbocation, which is then deprotonated by a weak base (such as water or the conjugate base of the acid) to form the alkene.



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Caption: Proposed synthesis of **3-Ethylcyclopentene** via acid-catalyzed dehydration of 1-Ethylcyclopentanol.

The following is a general procedure for the acid-catalyzed dehydration of a secondary or tertiary alcohol to an alkene, adapted for the synthesis of **3-Ethylcyclopentene** from 1-Ethylcyclopentanol.

Materials:

- 1-Ethylcyclopentanol
- Concentrated Sulfuric Acid (H_2SO_4) or Phosphoric Acid (H_3PO_4)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Distillation apparatus
- Separatory funnel
- Round-bottom flask
- Heating mantle

Procedure:

- **Reaction Setup:** In a round-bottom flask, place 1-Ethylcyclopentanol. Cool the flask in an ice bath.
- **Acid Addition:** Slowly add a catalytic amount of concentrated sulfuric acid or phosphoric acid to the cooled alcohol with gentle swirling.

- Dehydration: Assemble a distillation apparatus with the round-bottom flask. Gently heat the mixture using a heating mantle. The lower boiling point alkene product, **3-Ethylcyclopentene**, will distill as it is formed.
- Workup: Transfer the distillate to a separatory funnel. Wash the organic layer with a saturated sodium bicarbonate solution to neutralize any residual acid. Subsequently, wash with water and then with brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification: Decant or filter the dried liquid into a clean, dry distillation flask. Purify the **3-Ethylcyclopentene** by fractional distillation.
- Characterization: Characterize the final product using spectroscopic methods (GC-MS, IR, NMR) and determine the boiling point.

Safety and Handling

3-Ethylcyclopentene is a flammable liquid and should be handled with appropriate safety precautions.^[1] It is harmful if swallowed.^[4]

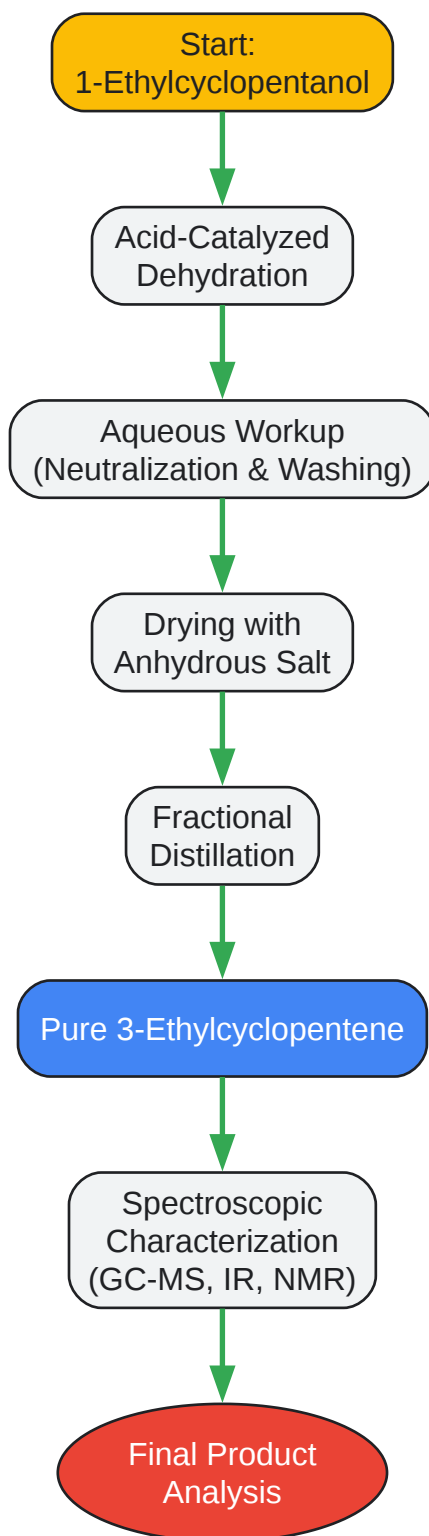
Precautionary Measures:

- Keep away from sources of ignition.^[1]
- Keep the container in a well-ventilated place.^[1]
- Take precautionary measures against static discharges.^[1]
- Wear suitable protective clothing, gloves, and eye/face protection.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

In case of ingestion, call a poison center or doctor if you feel unwell and rinse your mouth.^[8]

Logical Relationships and Workflows

The overall workflow for the synthesis and characterization of **3-Ethylcyclopentene** can be visualized as follows:



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Caption: General workflow for the synthesis and characterization of **3-Ethylcyclopentene**.

This guide provides a foundational understanding of **3-Ethylcyclopentene** for research and development purposes. For specific applications, further investigation into its reactivity and biological properties may be required.

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